

Essential Guide to the Proper Disposal of Exifone

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Compound of Interest

Compound Name: Exifone

Cat. No.: B7818620

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Exifone**, based on available safety data. Given the variability in regulatory guidelines, it is crucial to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

Hazard Identification and Safety Precautions

Conflicting information exists regarding the hazard classification of **Exifone**. While one safety data sheet (SDS) classifies it as "Not a hazardous substance or mixture," another indicates it is harmful if swallowed and causes skin and serious eye irritation.^{[1][2]} Therefore, it is prudent to handle **Exifone** with a high degree of caution.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles. In case of eye contact, rinse immediately with plenty of water and seek medical advice.^[3]
- **Skin Protection:** Wear suitable protective clothing and gloves.^[3] In case of skin contact, wash immediately with soap and water.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[2]

Proper Disposal Procedure

The following step-by-step guide outlines the recommended procedure for the disposal of **Exifone**, treating it as a hazardous chemical waste in line with the more stringent safety data.

- Waste Segregation:
 - Do not mix **Exifone** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
 - Solid **Exifone** waste should be collected separately from liquid waste.
- Containerization:
 - Place solid **Exifone** waste in a designated, properly labeled, and sealable hazardous waste container.
 - The container should be made of a material compatible with **Exifone**.
 - Ensure the container is kept closed when not in use.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "(2,3,4-trihydroxyphenyl)-(3,4,5-trihydroxyphenyl)methanone" or "**Exifone**".^[1]
 - Include the hazard characteristics (e.g., "Irritant," "Harmful if swallowed").
 - Note the accumulation start date and the name of the generating laboratory or researcher.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated waste accumulation area.
 - Ensure the storage area is away from incompatible materials.
- Disposal:

- Arrange for the collection and disposal of the **Exifone** waste through your institution's EHS office or a licensed chemical waste disposal contractor.
- Provide the waste disposal vendor with all available safety data sheets for **Exifone**.
- Do not dispose of **Exifone** down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Exifone**.

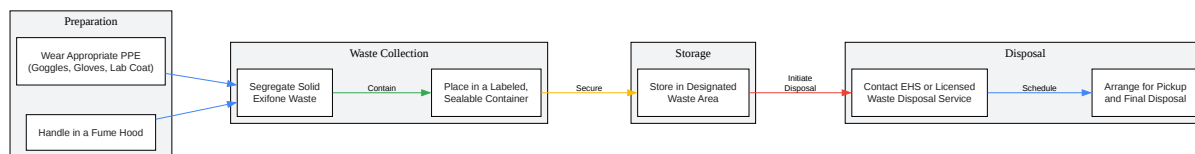
Property	Value
Molecular Formula	C13H10O7
Molar Mass	278.21 g/mol
Melting Point	245°C
Appearance	Solid
GHS Hazard Codes	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)

Note: The GHS hazard codes are based on the more conservative safety data available.[\[1\]](#)

Experimental Protocols

Specific experimental protocols for the disposal of **Exifone** are not detailed in the available literature. The recommended procedure is based on standard practices for the disposal of solid chemical waste with irritant and harmful properties. The primary focus is on safe containment, clear labeling, and professional disposal to minimize risk to personnel and the environment.

Exifone Disposal Workflow



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References

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- 2. medkoo.com [medkoo.com]
- 3. chembk.com [chembk.com]
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